

Application Notes and Protocols: ZK824190 Hydrochloride in Primary Glial Cell Cultures

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Compound of Interest

Compound Name: ZK824190 hydrochloride

Cat. No.: B10829437

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Introduction

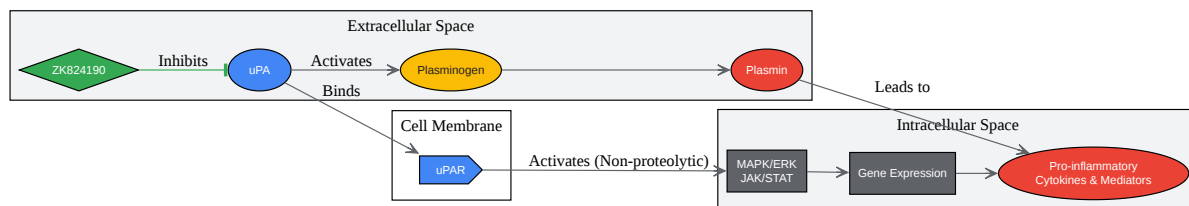
ZK824190 hydrochloride is a potent and selective inhibitor of the urokinase-type plasminogen activator (uPA).[1][2] The uPA system, which includes uPA and its receptor (uPAR), is increasingly recognized for its significant role in neuroinflammation and the activation of glial cells, such as microglia and astrocytes.[1][3][4] Under pathological conditions in the central nervous system (CNS), the expression of both uPA and uPAR is upregulated on microglia and astrocytes, contributing to inflammatory responses.[2][5][6]

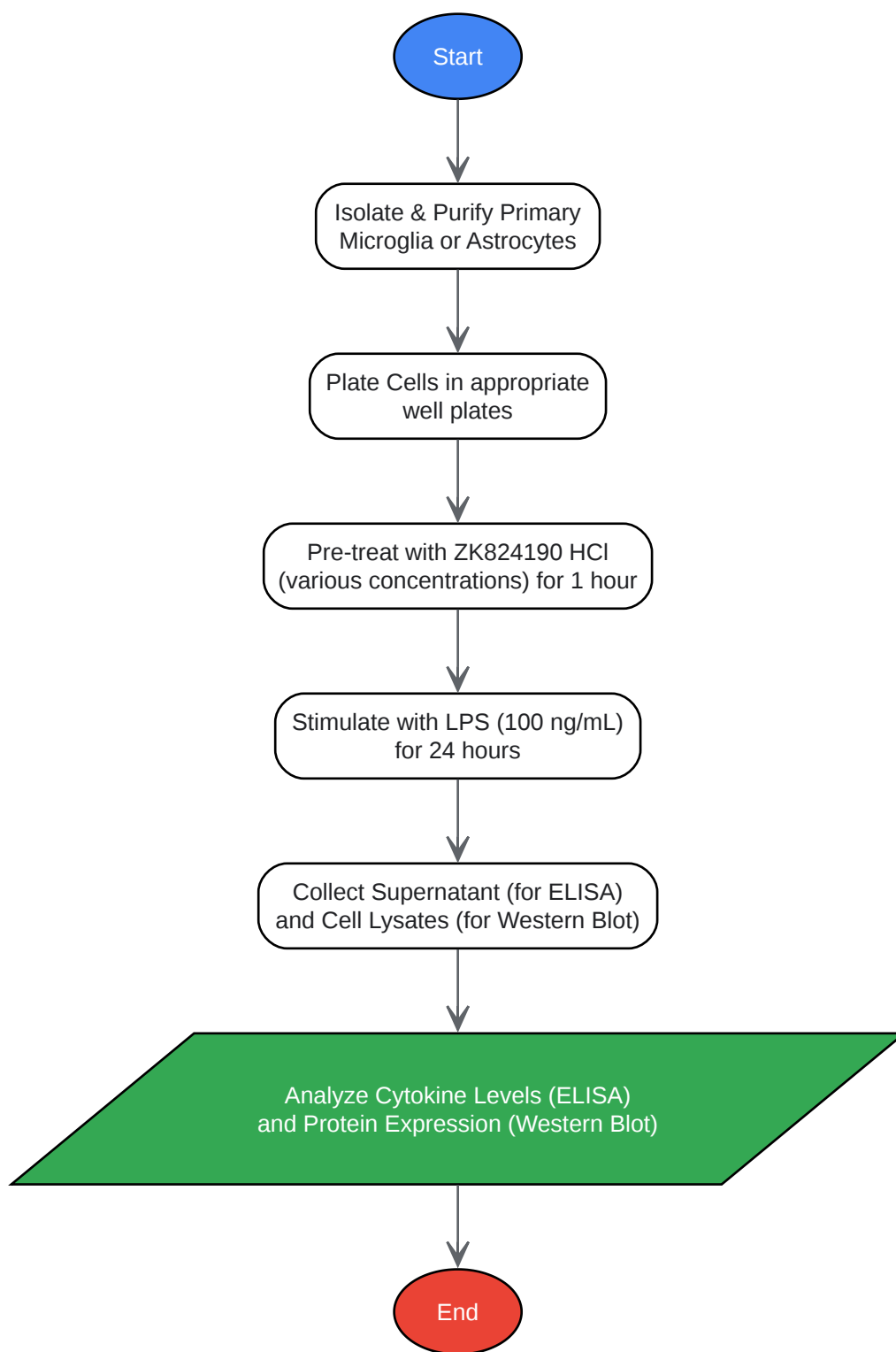
The binding of uPA to uPAR on the surface of glial cells can initiate a cascade of events, including the conversion of plasminogen to plasmin, which in turn can degrade the extracellular matrix and activate other signaling molecules.[7] Furthermore, the uPA-uPAR interaction can trigger intracellular signaling pathways like MAPK/ERK and JAK/STAT, leading to glial cell activation, proliferation, and migration, sometimes independent of uPA's proteolytic activity.[3][8] As an inhibitor of uPA's enzymatic function, **ZK824190 hydrochloride** offers a valuable tool to investigate the proteolytic-dependent mechanisms of uPA in primary glial cell cultures and to explore its potential as a modulator of neuroinflammation.

These application notes provide detailed protocols for utilizing **ZK824190 hydrochloride** to study its effects on the inflammatory responses of primary microglia and astrocytes.

Hypothetical Signaling Pathway of uPA in Glial Cells

The following diagram illustrates the proposed signaling pathway of urokinase-type plasminogen activator (uPA) in glial cells and the putative point of inhibition by **ZK824190 hydrochloride**.





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